

Valeriotetrate C: A Comprehensive Technical Review

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Compound of Interest

Compound Name: Valeriotetrate C

Cat. No.: B1162202

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An In-depth Guide for Researchers and Drug Development Professionals

Abstract

Valeriotetrate C is a complex iridoid natural product with a growing body of research highlighting its potential therapeutic applications. Isolated from medicinal plants of the *Valeriana* genus and also produced by marine-derived actinomycetes, this compound has demonstrated a range of biological activities, including neuroprotective, antibacterial, and calcium channel modulating effects. This technical guide provides a comprehensive review of the existing literature on **Valeriotetrate C**, with a focus on its chemical properties, biological activities, and underlying mechanisms of action. Detailed experimental protocols for key assays are provided, and quantitative data are summarized for comparative analysis. Furthermore, putative signaling pathways and experimental workflows are visualized to facilitate a deeper understanding of its molecular interactions.

Introduction

Natural products have historically been a cornerstone of drug discovery, providing a rich source of chemical diversity and biological activity. **Valeriotetrate C**, a member of the valepotriate class of iridoids, has emerged as a compound of significant interest. Initially isolated from *Valeriana jatamansi*, a plant with a long history in traditional medicine, its discovery has opened new avenues for the investigation of novel therapeutic agents. This review synthesizes the current knowledge on **Valeriotetrate C**, offering a technical resource for researchers in pharmacology, natural product chemistry, and drug development.

Chemical Properties

Valeriotetrate C is characterized by a complex polycyclic structure. Its chemical formula is C₃₇H₅₈O₁₅, with a molecular weight of 742.8 g/mol. The structure of **Valeriotetrate C** was revised and confirmed through spectroscopic methods, including X-ray analysis and chemical transformation of related compounds.

Table 1: Chemical and Physical Properties of **Valeriotetrate C**

Property	Value	Reference
Chemical Formula	C ₃₇ H ₅₈ O ₁₅	
Molecular Weight	742.8 g/mol	
CAS Number	904891-20-9	
Source	Valeriana jatamansi, Marine-derived actinomycetes	

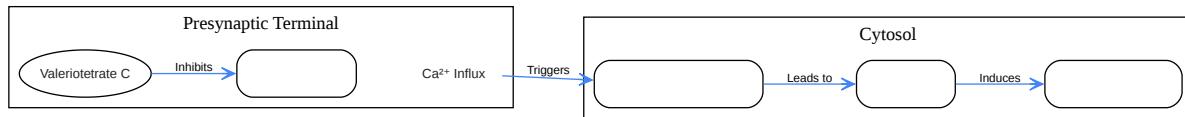
Biological Activities and Mechanism of Action

Valeriotetrate C has been reported to exhibit a range of biological activities, suggesting its potential as a multi-target therapeutic agent. The primary activities reported in the literature are neuroprotection, N-type calcium channel antagonism, and antibacterial effects.

Neuroprotective Activity and N-type Calcium Channel Antagonism

Valeriotetrate C has been identified as a neuroprotective agent. While specific studies detailing the neuroprotective mechanism of **Valeriotetrate C** are limited, its activity as an N-type (Cav2.2) calcium channel antagonist provides a strong indication of its potential mode of action. N-type calcium channels are predominantly located in the presynaptic terminals of neurons and play a crucial role in neurotransmitter release. Dysregulation of these channels is implicated in various neurological disorders. By blocking these channels, **Valeriotetrate C** may modulate excessive neurotransmitter release and downstream excitotoxicity, which are key contributors to neuronal damage in various pathological conditions.

The blockade of N-type calcium channels can interfere with several downstream signaling cascades implicated in neuronal apoptosis and neuroinflammation. A hypothetical signaling pathway is depicted below.



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Caption: Putative neuroprotective mechanism of **Valeriotetrate C** via N-type calcium channel blockade.

Antibacterial Activity

Valeriotetrate C is described as a potent antibiotic compound. The primary mechanism of its antibacterial action is reported to be the inhibition of bacterial cell wall synthesis. This mode of action is characteristic of many effective antibiotics, as the bacterial cell wall is a crucial structure for maintaining cell integrity and is absent in eukaryotes, making it an excellent therapeutic target. The inhibition of cell wall synthesis leads to bactericidal effects against a range of Gram-positive and Gram-negative bacteria.

Quantitative Data

While specific quantitative data for the biological activities of **Valeriotetrate C** are not extensively available in the public domain, data for related compounds isolated from *Valeriana jatamansi* provide valuable insights into the potential potency of this class of molecules.

Table 2: Cytotoxicity of Volvaltrate B (a related iridoid) against Human Cancer Cell Lines

Cell Line	Cancer Type	IC50 (µM)
A549	Lung Adenocarcinoma	8.5
PC-3M	Metastatic Prostate Cancer	2.0
HCT-8	Colon Cancer	3.2
Bel7402	Hepatoma	6.1

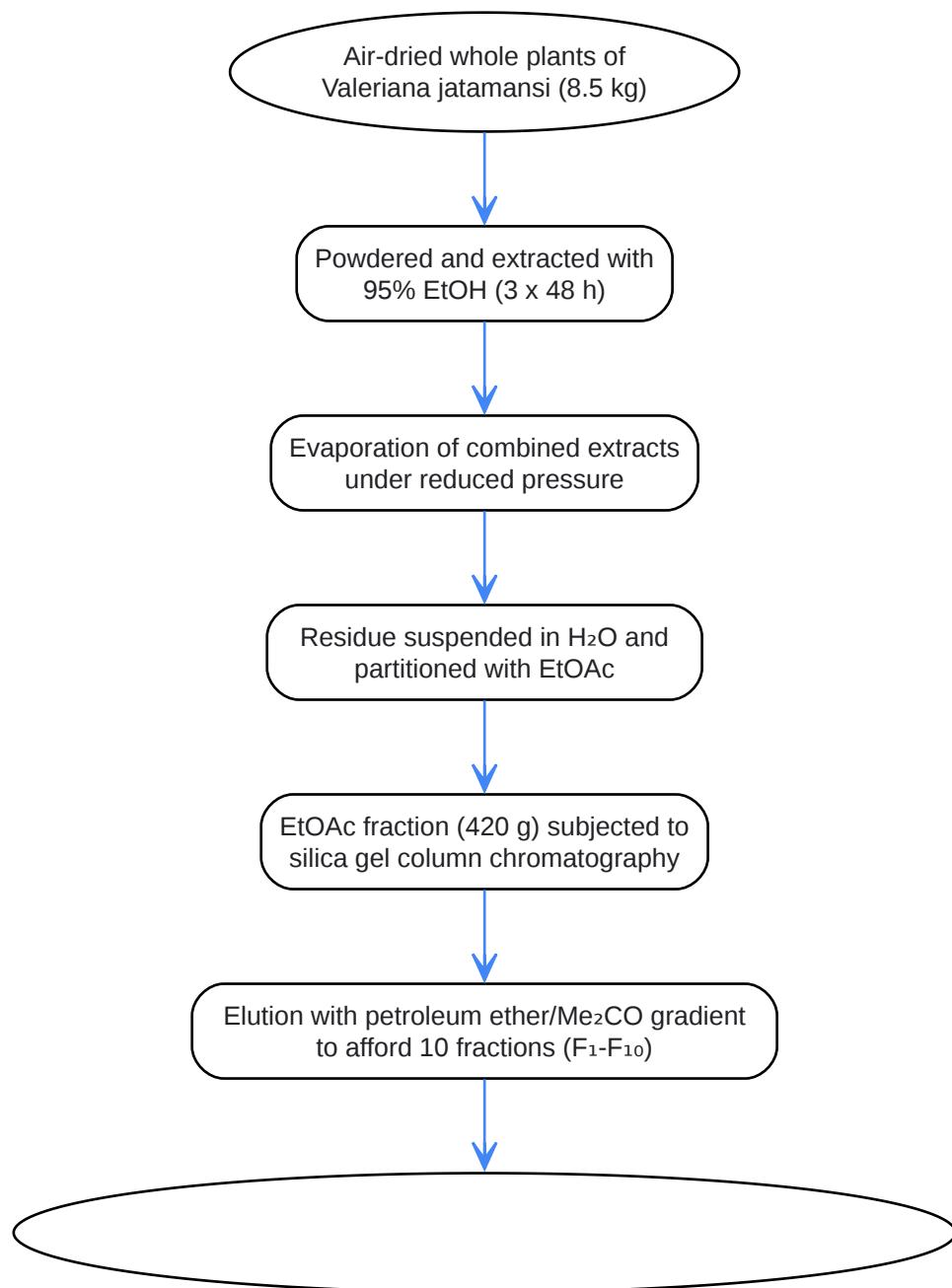
Data from Lin et al., J. Nat. Prod. 2010, 73, 1723–1726.

Experimental Protocols

Detailed experimental protocols are essential for the replication and advancement of research. The following sections describe the methodologies for the isolation of **Valeriotetrate C** and for key biological assays.

Extraction and Isolation of Valeriotetrate C from *Valeriana jatamansi*

The following protocol is based on the methods described by Lin et al. (2010) for the isolation of iridoids from *V. jatamansi*.

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